Application Note: 4-Benzyl-6-chloro-o-cresol as a Pesticide Intermediate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Benzyl-6-chloro-o-cresol*
CAS No.:	*65053-91-0*
Cat. No.:	*B1203800*

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Executive Summary & Chemical Profile

4-Benzyl-6-chloro-o-cresol (systematically 2-chloro-6-methyl-4-(phenylmethyl)phenol) is a highly functionalized phenolic building block. Its structural uniqueness lies in the specific arrangement of the lipophilic benzyl group at the para position and the electron-withdrawing chlorine atom at the ortho position, flanking the hydroxyl group.

This steric and electronic configuration makes it an ideal scaffold for dihalopropene-based insecticides and acaricides. The phenolic hydroxyl group serves as a nucleophile for etherification, while the benzyl and chloro-methyl motifs provide the necessary lipophilicity and receptor binding affinity required for potent pesticidal activity.

Chemical Identity

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Property	Specification
IUPAC Name	2-Chloro-6-methyl-4-(phenylmethyl)phenol
Common Name	4-Benzyl-6-chloro-o-cresol
CAS Number	65053-91-0
Molecular Formula	$C_{14}H_{13}ClO$
Molecular Weight	232.71 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	48–52 °C (Typical)
Solubility	Soluble in toluene, dichloromethane, methanol; insoluble in water.[1][2]

Synthesis Protocol: The "Orthogonal Block" Strategy

The synthesis of **4-benzyl-6-chloro-o-cresol** requires a two-step sequence designed to maximize regioselectivity. The strategy relies on the "Para-First, Ortho-Second" substitution rule of the phenolic ring.

Step 1: Friedel-Crafts Benzylation of o-Cresol

Objective: Install the benzyl group selectively at the para position (C4) of the o-cresol ring.

Mechanism: The hydroxyl group of o-cresol activates the ring. The methyl group at C2 creates steric hindrance, discouraging substitution at C3. The para position (C4) is the most favorable site for electrophilic attack by the benzyl cation.

Protocol:

- Reagents: o-Cresol (1.0 eq), Benzyl Chloride (1.05 eq), Zinc Chloride ($ZnCl_2$, 0.1 eq, catalyst).
- Setup: Dry 3-neck flask equipped with a reflux condenser and HCl scrubber.

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- Procedure:
  - Melt o-cresol and heat to 60°C.
  - Add $ZnCl_2$ catalyst.
  - Add Benzyl Chloride dropwise over 2 hours. Caution: Exothermic reaction; HCl gas evolution.
  - Ramp temperature to 110°C and hold for 4 hours to drive the reaction to completion.
- Workup:
  - Cool to 80°C and quench with water.
  - Separate the organic layer.[3][4][5][6]
  - Distill under reduced pressure to collect 4-benzyl-o-cresol (Boiling point ~180°C at 10 mmHg).

Step 2: Regioselective Chlorination

Objective: Introduce the chlorine atom at the remaining ortho position (C6).

Mechanism: With C2 (methyl) and C4 (benzyl) occupied, the hydroxyl group directs the incoming electrophile (Cl^+) to the unoccupied ortho position (C6). Sulfuryl chloride (SO_2Cl_2) is preferred over elemental chlorine gas to prevent over-chlorination or oxidation of the benzyl methylene group.

Protocol:

- Reagents: 4-Benzyl-o-cresol (1.0 eq), Sulfuryl Chloride (SO_2Cl_2, 1.05 eq), Toluene (Solvent).
- Setup: Glass-lined reactor or flask with cooling bath (0–5°C).
- Procedure:
  - Dissolve 4-benzyl-o-cresol in toluene (5 volumes).

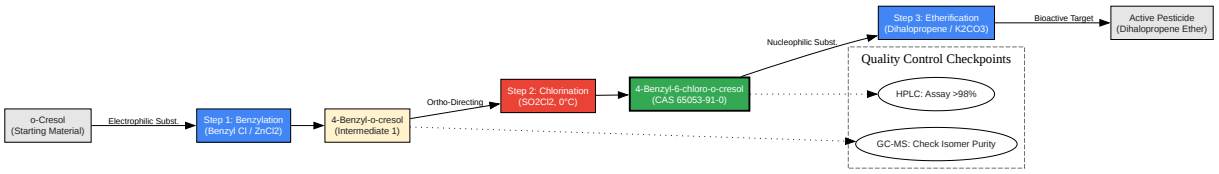
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- Cool solution to 0–5°C.
- Add SO_2Cl_2 dropwise, maintaining internal temperature <10°C. Note: Higher temperatures promote side-chain chlorination.
- Allow to warm to room temperature (20–25°C) and stir for 2 hours.

- Workup:
  - Wash with 5% $NaHCO_3$ (aq) to remove acid byproducts.
  - Wash with brine.[3][4][5]
  - Evaporate solvent to yield crude **4-Benzyl-6-chloro-o-cresol**.
  - Purification: Recrystallization from Hexane/Ethyl Acetate (9:1) to achieve >98% purity.

Visualization: Synthesis & Application Workflow

The following diagram illustrates the chemical pathway from raw materials to the active pesticidal ether.



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Caption: Synthesis pathway of **4-Benzyl-6-chloro-o-cresol** showing the stepwise functionalization and quality control checkpoints.

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Quality Control & Analytical Methods

To ensure the intermediate meets the stringent requirements for pesticide synthesis (avoiding inactive isomers that dilute potency), the following HPLC method is validated.

HPLC Method Parameters

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150mm, 5µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile (HPLC Grade)
Gradient	0-2 min: 40% B; 2-15 min: 40% -> 90% B; 15-20 min: 90% B
Flow Rate	1.0 mL/min
Detection	UV @ 280 nm (Phenolic absorption)
Retention Time	~12.5 min (4-Benzyl-6-chloro-o-cresol)
Acceptance Criteria	Purity ≥ 98.0% (Area %); Max Single Impurity < 0.5%

Critical Impurities to Monitor:

- 4-Benzyl-o-cresol: Incomplete chlorination (Retention time ~10 min).
- Dichloro-species: Over-chlorination (Retention time ~14 min).

Downstream Application: Synthesis of Bioactive Ethers

The primary application of **4-Benzyl-6-chloro-o-cresol** is as the nucleophilic scaffold for dihalopropene insecticides.

General Protocol for Etherification:

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- Activation: Dissolve **4-Benzyl-6-chloro-o-cresol** in DMF or Acetone. Add Potassium Carbonate (K_2CO_3, 1.5 eq) to generate the phenoxide anion.
- Coupling: Add the dihalopropene linker (e.g., 1,3-dichloropropene or a specific fluorinated allyl halide) dropwise.
- Reaction: Heat to reflux (60–80°C) for 4–6 hours.
- Result: The resulting ether (e.g., 4-benzyl-2-chloro-6-methylphenyl 3-chloroallyl ether) exhibits potent acaricidal activity by disrupting mitochondrial electron transport in target pests.

Safety & Handling (SDS Summary)

- Hazards:
  - Skin/Eye Irritant: Phenolic compounds are corrosive. Wear full PPE (gloves, goggles, lab coat).
  - Sensitizer: Potential skin sensitizer upon prolonged contact.
  - Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects (H410). Prevent release into drains.
- Storage: Store in a cool, dry place under nitrogen atmosphere to prevent oxidation (pinking) of the phenol.

References

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- Wiley-VCH.Ullmann's Encyclopedia of Industrial Chemistry: Phenol Derivatives.

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